

Technical Guide: Solubility of Allyl Nonanoate in Organic Solvents

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Compound of Interest

Compound Name: *Allyl nonanoate*

Cat. No.: *B1581871*

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Introduction

Allyl nonanoate (CAS 7493-72-3) is a fatty acid ester known for its fruity, pineapple-like aroma, which has led to its use in the flavor and fragrance industry.[1][2][3] Understanding its solubility in various organic solvents is crucial for its application in product formulation, purification processes, and as a standard in analytical chemistry. This technical guide provides a comprehensive overview of the solubility of **allyl nonanoate**, detailed experimental protocols for solubility determination, and a workflow for this process.

Core Principles of Solubility

The solubility of a substance is fundamentally governed by the principle of "like dissolves like." [4] This means that compounds with similar polarities tend to be soluble in one another. **Allyl nonanoate**, being an ester with a significant nonpolar alkyl chain (a C9 chain from nonanoic acid and a C3 allyl group), is classified as a nonpolar to slightly polar molecule. This structure dictates its high affinity for organic solvents and low affinity for polar solvents like water.

Quantitative Solubility Data

Precise quantitative solubility data for **allyl nonanoate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, multiple sources consistently report that **allyl nonanoate** is "soluble in alcohol" and "miscible with essential oils,

perfume and flavor chemicals." [1] Miscibility implies that the substances form a homogeneous solution in all proportions. Based on its chemical structure and these qualitative descriptors, it can be inferred that **allyl nonanoate** is highly soluble or miscible in common organic solvents.

The table below summarizes the available quantitative and qualitative solubility data for **allyl nonanoate**.

Solvent	Chemical Formula	Polarity	Solubility of Allyl Nonanoate
Water	H ₂ O	High	0.0068 g/L (Predicted)
Methanol	CH ₃ OH	High	Miscible / Highly Soluble (Inferred)
Ethanol	C ₂ H ₅ OH	High	Miscible / Highly Soluble (Inferred)
Acetone	C ₃ H ₆ O	Medium	Miscible / Highly Soluble (Inferred)
Diethyl Ether	(C ₂ H ₅) ₂ O	Low	Miscible / Highly Soluble (Inferred)
Chloroform	CHCl ₃	Low	Miscible / Highly Soluble (Inferred)
Toluene	C ₇ H ₈	Low	Miscible / Highly Soluble (Inferred)

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a liquid compound like **allyl nonanoate** in an organic solvent. The shake-flask method is a widely accepted and robust technique for this purpose.

Materials and Equipment

- **Allyl Nonanoate** (high purity)

- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or incubator
- Glass vials or flasks with airtight seals
- Centrifuge
- Syringes and chemically inert syringe filters (e.g., PTFE, 0.22 μm)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or RI) or Gas Chromatography (GC) system.

Procedure

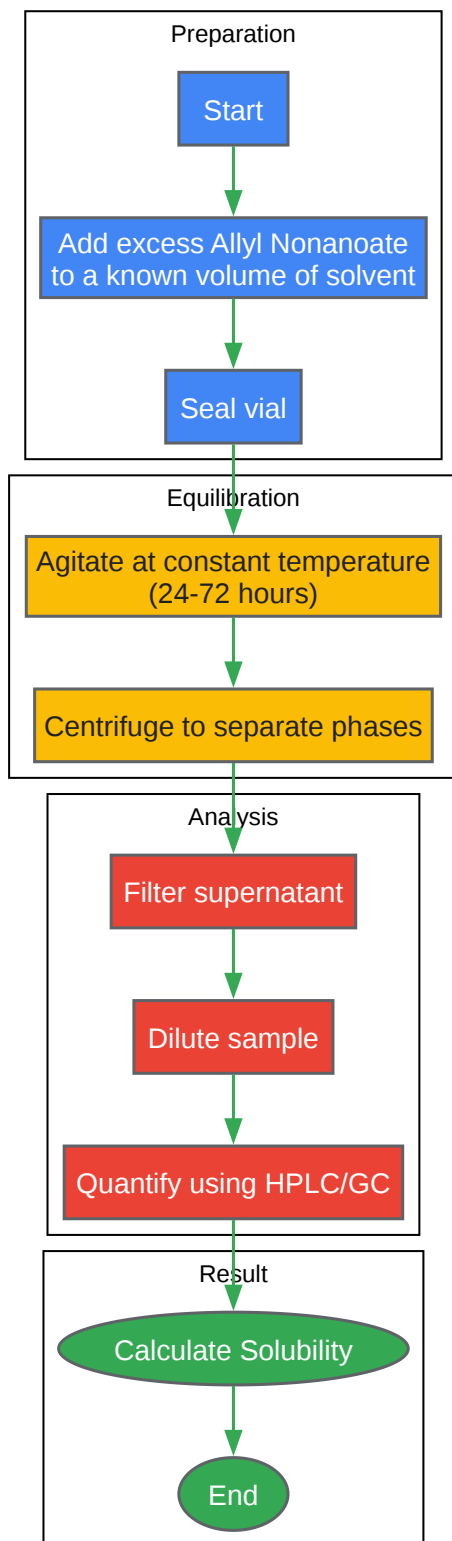
- Preparation of a Saturated Solution:
 - Add an excess amount of **allyl nonanoate** to a known volume of the chosen organic solvent in a sealed glass vial. The presence of a visible excess of the solute is necessary to ensure that a saturated solution is formed.
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker and allow them to stand undisturbed to let the undissolved **allyl nonanoate** settle.
 - To ensure complete separation of the undissolved phase, centrifuge the vials at a moderate speed.

- Sample Collection and Dilution:
 - Carefully withdraw a clear aliquot of the supernatant (the saturated solution) using a syringe.
 - Immediately filter the aliquot through a chemically inert syringe filter into a pre-weighed volumetric flask to remove any remaining undissolved micro-droplets.
 - Record the weight of the collected filtrate.
 - Dilute the filtrate with the same organic solvent to a concentration that falls within the linear range of the analytical method to be used.
- Quantification:
 - Analyze the diluted samples using a calibrated HPLC or GC method to determine the concentration of **allyl nonanoate**.
 - A calibration curve should be prepared using standard solutions of **allyl nonanoate** of known concentrations in the same solvent.
- Data Reporting:
 - Calculate the original concentration of **allyl nonanoate** in the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL, mg/mL, or mol/L, at the specified temperature.

Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the experimental determination of solubility.

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **allyl nonanoate**.

Conclusion

While specific quantitative solubility values for **allyl nonanoate** in many organic solvents are not readily available, its chemical properties and qualitative descriptions in the literature strongly indicate that it is highly soluble or miscible in common nonpolar and slightly polar organic solvents such as alcohols, acetone, diethyl ether, chloroform, and toluene. Conversely, it has very low solubility in water. For applications requiring precise solubility data, the detailed experimental protocol provided in this guide can be employed to generate reliable results.

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